

# Preparing NCT-502 Stock Solution with DMSO: An Application Note and Protocol

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## Compound of Interest

Compound Name: NCT-502

Cat. No.: B609502

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## Abstract

This document provides a detailed protocol for the preparation, storage, and handling of a stock solution of **NCT-502** using dimethyl sulfoxide (DMSO). **NCT-502** is a potent and reversible inhibitor of human phosphoglycerate dehydrogenase (PHGDH), the rate-limiting enzyme in the de novo serine biosynthesis pathway.<sup>[1][2]</sup> Accurate preparation of stock solutions is critical for reproducible results in downstream applications such as cell-based assays and in vivo studies. This guide consolidates key data and provides a step-by-step methodology to ensure the integrity and proper use of **NCT-502** in a research setting.

## Introduction to NCT-502

**NCT-502** is a small molecule inhibitor that targets PHGDH, thereby blocking the conversion of 3-phosphoglycerate to 3-phosphohydroxypyruvate, the first step in serine synthesis.<sup>[2]</sup> This pathway is upregulated in certain cancers, making PHGDH a target for anti-cancer drug development. **NCT-502** has been shown to reduce the production of glucose-derived serine in cells and is cytotoxic to cancer cells that are dependent on this pathway.<sup>[3][4]</sup> Its inhibitory action is reversible, meaning continuous exposure is necessary to maintain its effect.<sup>[2][5]</sup>

## NCT-502 Properties and Solubility

A summary of the key chemical and physical properties of **NCT-502** is provided in the table below.

Property	Value	Reference
Chemical Name	N-(4,6-dimethyl-2-pyridinyl)-4-[5-(trifluoromethyl)-2-pyridinyl]-1-piperazinecarbothioamide	[2][6]
CAS Number	1542213-00-2	[3][4]
Molecular Formula	C <sub>18</sub> H <sub>20</sub> F <sub>3</sub> N <sub>5</sub> S	[3][4]
Molecular Weight	395.45 g/mol	[3][4]
Appearance	Light yellow to yellow solid	[3]
Solubility in DMSO	90 - 130 mg/mL	[3][7]
IC <sub>50</sub> against PHGDH	~3.7 µM	[2][3]
EC <sub>50</sub> in MDA-MB-468 cells	15.2 µM	[3]

Note: The solubility of **NCT-502** in DMSO can be significant, but it is crucial to use newly opened, anhydrous DMSO as the solvent is hygroscopic, and water content can impact solubility.[3]

## Experimental Protocol: Preparing a 10 mM NCT-502 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **NCT-502** in DMSO. This is a common starting concentration for further dilutions in cell culture media or other aqueous buffers for various assays.

### Materials and Equipment

- **NCT-502** powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)

- Sterile microcentrifuge tubes (e.g., 1.5 mL)
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

## Calculation

To prepare a 10 mM stock solution, the required mass of **NCT-502** can be calculated using the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (g/mol)}$$

For example, to prepare 1 mL of a 10 mM stock solution:

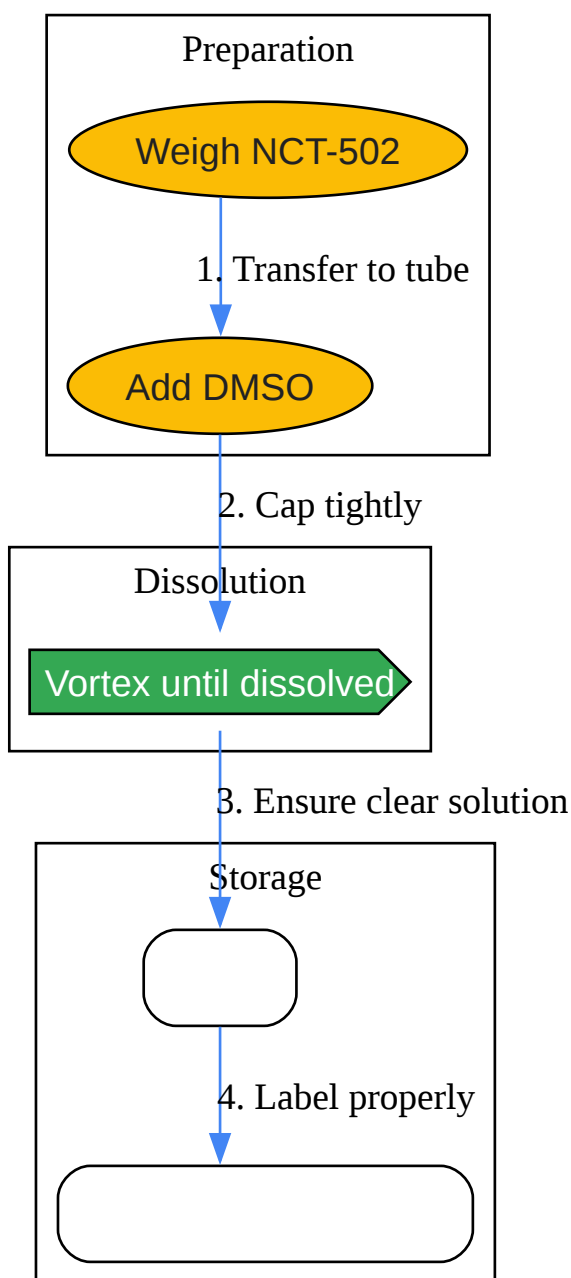
$$\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 395.45 \text{ g/mol} = 3.9545 \text{ mg}$$

## Step-by-Step Procedure

- **Preparation:** Work in a clean and sterile environment, such as a laminar flow hood, to minimize contamination. Wear appropriate PPE.
- **Weighing **NCT-502**:** Carefully weigh out the calculated amount of **NCT-502** powder using an analytical balance and transfer it to a sterile microcentrifuge tube.
- **Adding DMSO:** Add the desired volume of anhydrous, sterile DMSO to the microcentrifuge tube containing the **NCT-502** powder.
- **Dissolution:** Tightly cap the tube and vortex thoroughly until the **NCT-502** powder is completely dissolved. Gentle warming or sonication may be used to aid dissolution if necessary, but avoid excessive heat.[8]
- **Aliquotting:** Once a clear solution is obtained, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This is crucial to avoid repeated freeze-thaw

cycles which can degrade the compound.[9]

- **Labeling and Storage:** Clearly label each aliquot with the compound name, concentration, date of preparation, and solvent. Store the aliquots as recommended in the storage section below.



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Workflow for preparing **NCT-502** stock solution.

## Storage and Stability

Proper storage of the **NCT-502** stock solution is critical to maintain its activity. The following table summarizes the recommended storage conditions.

Form	Storage Temperature	Duration	Reference
Powder	-20°C	3 years	[3]
4°C	2 years	[3]	
In DMSO	-80°C	2 years	[3]
-20°C	1 year	[3]	

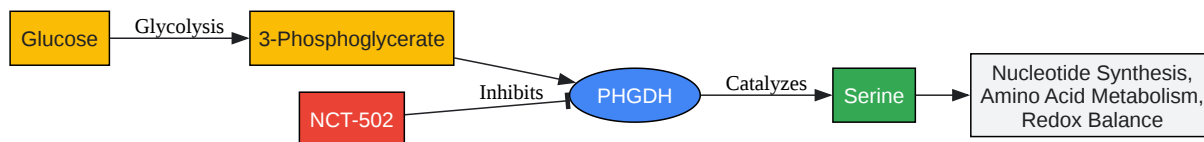
To minimize degradation, it is strongly advised to aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.[9] Once an aliquot is thawed, it can be kept at 4°C for up to two weeks.[10]

## Application in Cell-Based Assays

When using the **NCT-502** stock solution for cell-based experiments, it is important to dilute it to the final working concentration in the cell culture medium. To avoid solvent-induced cytotoxicity, the final concentration of DMSO in the cell culture medium should typically not exceed 0.1% to 0.5%.[8][11] A vehicle control (cell culture medium with the same final concentration of DMSO) should always be included in the experimental design.

## Signaling Pathway

**NCT-502** inhibits PHGDH, which is the first and rate-limiting enzyme in the serine synthesis pathway that branches off from glycolysis. By inhibiting this enzyme, **NCT-502** depletes the intracellular pool of serine, which is a precursor for the synthesis of other amino acids (like glycine), nucleotides, and is involved in cellular redox balance.



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**NCT-502** inhibits the PHGDH-mediated serine synthesis pathway.

## Safety Precautions

**NCT-502** is for research use only and is not for human or veterinary use.[6] Standard laboratory safety practices should be followed when handling this compound. This includes wearing appropriate personal protective equipment (PPE) such as a lab coat, gloves, and safety glasses. Work in a well-ventilated area. In case of contact with skin or eyes, rinse immediately with plenty of water. Consult the Safety Data Sheet (SDS) for more detailed safety information.

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